

An In-depth Technical Guide to 2-Chloro-4-iodo-1-methoxybenzene

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Compound of Interest

Compound Name:	2-Chloro-4-iodo-1-methoxybenzene
CAS No.:	75676-72-1
Cat. No.:	B1599835

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical compound **2-Chloro-4-iodo-1-methoxybenzene**, including its molecular characteristics, synthesis, and relevance in scientific research and development.

Section 1: Core Chemical Identity and Properties

2-Chloro-4-iodo-1-methoxybenzene is a halogenated anisole derivative. Its structure is characterized by a benzene ring substituted with a methoxy group, a chlorine atom, and an iodine atom at positions 1, 2, and 4, respectively.

Molecular Structure and Quantitative Data

The fundamental properties of this compound are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ ClIO	[1][2][3]
Molecular Weight	268.48 g/mol	[1][2][3][4]
IUPAC Name	2-chloro-1-iodo-4-methoxybenzene	[1]
CAS Number	219735-98-5	[2][3][4]
Canonical SMILES	<chem>COC1=CC(=C(C=C1)I)Cl</chem>	[1][2]
InChI Key	MGBVHCKCKXFVLF-UHFFFAOYSA-N	[1]
Monoisotopic Mass	267.91519 Da	[1]

Physicochemical Properties (Predicted)

While extensive experimental data is not available, computational models provide valuable insights into the physicochemical nature of **2-Chloro-4-iodo-1-methoxybenzene**.

Property	Value	Source(s)
XLogP3-AA	3.2	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[5]
Rotatable Bond Count	1	[5]
Topological Polar Surface Area	9.2 Å ²	[1]
Complexity	110	[1]

Section 2: Synthesis and Characterization

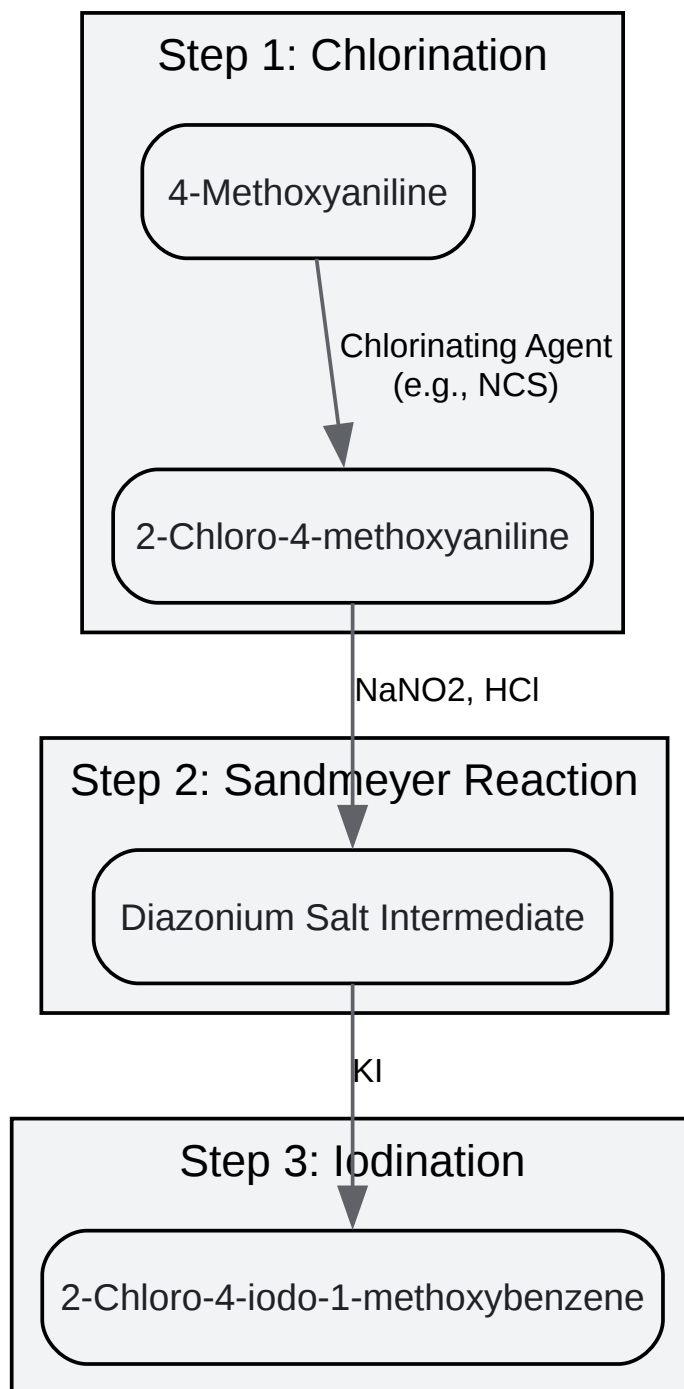
The synthesis of substituted aromatic compounds like **2-Chloro-4-iodo-1-methoxybenzene** typically involves multi-step reactions. While a specific, detailed synthesis protocol for this exact

molecule is not readily available in the provided search results, a general understanding can be derived from similar chemical transformations. The synthesis would likely start from a more common precursor, such as 4-methoxyaniline or 4-chloroanisole, followed by sequential halogenation steps.

Illustrative Synthetic Workflow

The following diagram outlines a plausible, generalized synthetic pathway. The precise reagents and conditions would require experimental optimization.

Plausible Synthetic Pathway



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Sources

- [1. 2-Chloro-1-iodo-4-methoxybenzene | C7H6ClIO | CID 18001519 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 2-Chloro-1-iodo-4-methoxybenzene | 219735-98-5 | UIA73598 \[biosynth.com\]](#)
- [3. 2-chloro-1-iodo-4-methoxybenzene - CAS:219735-98-5 - Sunway Pharm Ltd \[3wpharm.com\]](#)
- [4. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [5. 4-Chloro-2-iodoanisole | C7H6ClIO | CID 2800978 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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